

JND3229 Structure-Activity Relationship: A Technical Guide

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Compound of Interest

Compound Name: JND3229

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Introduction

The emergence of acquired resistance to third-generation Epidermal Growth Factor Receptor (EGFR) tyrosine kinase inhibitors (TKIs), such as osimertinib, represents a significant challenge in the treatment of non-small cell lung cancer (NSCLC). A primary mechanism of this resistance is the tertiary C797S mutation in the EGFR kinase domain, which prevents the covalent bond formation required by these inhibitors. **JND3229**, a pyrimidopyrimidinone derivative, has been identified as a potent, reversible, fourth-generation EGFR inhibitor capable of overcoming C797S-mediated resistance.^{[1][2][3][4]} This document provides an in-depth technical overview of the structure-activity relationship (SAR), mechanism of action, and preclinical evaluation of **JND3229**.

Quantitative Data Summary

The biological activity of **JND3229** has been characterized through various in vitro assays, including enzymatic kinase inhibition and cellular anti-proliferative studies. The data highlights its potent activity against EGFR triple-mutant variants.

Table 1: Enzymatic Inhibitory Activity of JND3229

This table summarizes the half-maximal inhibitory concentration (IC₅₀) of **JND3229** against different EGFR kinase variants as determined by enzyme-linked immunosorbent assay (ELISA).[1]

Target Kinase	IC ₅₀ (nM)	Reference
EGFRL858R/T790M/C797S	5.8	[1][5][6]
EGFRWT (Wild-Type)	6.8	[5]
EGFRL858R/T790M	30.5	[1][5]

Table 2: Anti-proliferative Activity of JND3229

This table presents the IC₅₀ values of **JND3229** in various cancer cell lines, demonstrating its ability to inhibit the growth of cells harboring key EGFR mutations.

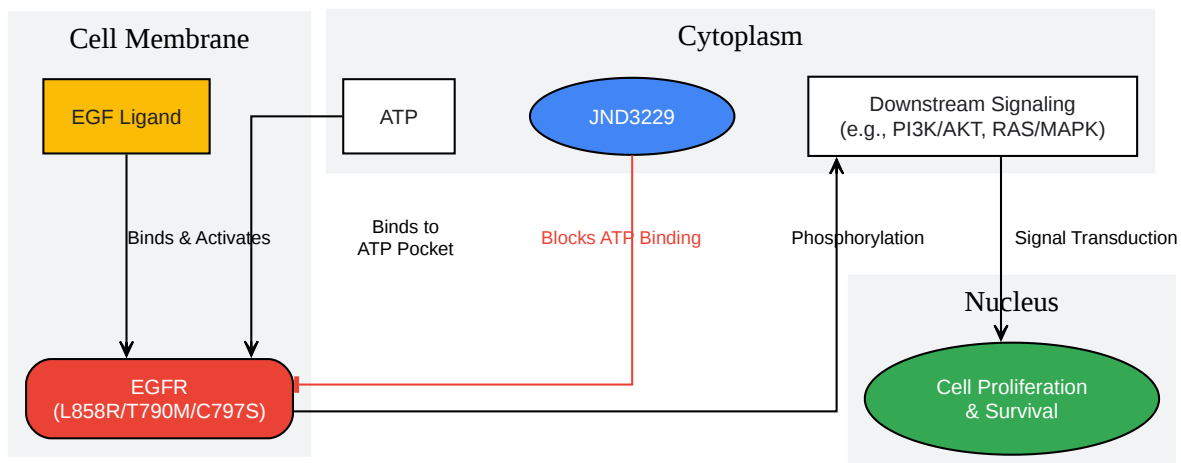
Cell Line	EGFR Status	IC ₅₀ (μM)	Reference
BaF3	EGFRL858R/T790M/C797S	0.51	[1][6]
BaF3	EGFR19D/T790M/C797S	0.32	[1][6]
NCI-H1975	EGFRT790M	0.31	[1][7]
A431	EGFRWT (overexpression)	0.27	[5]

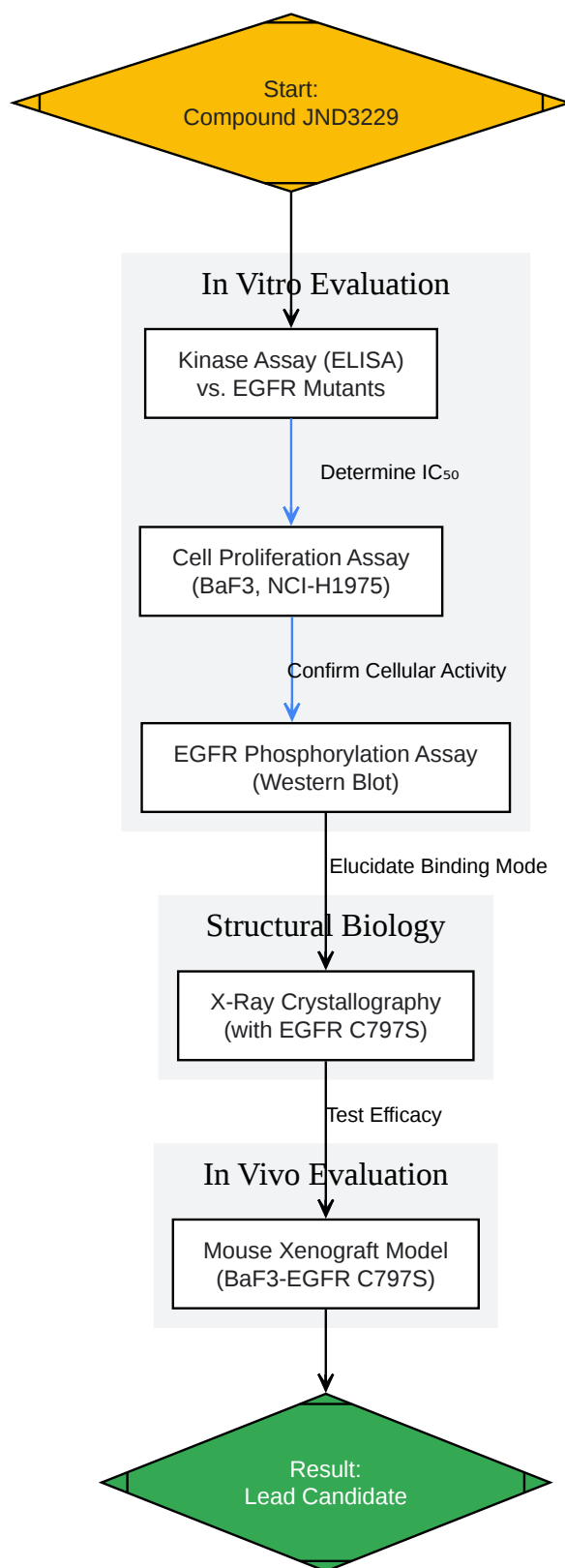
Mechanism of Action and Structural Basis

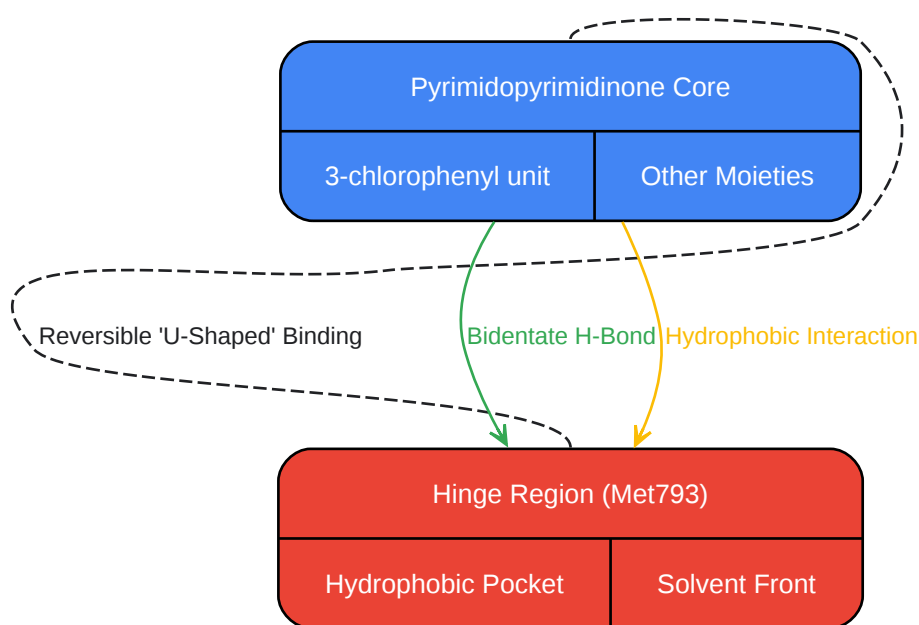
JND3229 functions as a reversible, ATP-competitive inhibitor that targets the kinase activity of EGFR, including the C797S mutant which is resistant to third-generation covalent inhibitors.[1][7][8]

A high-resolution (2.65 Å) X-ray co-crystal structure of **JND3229** in complex with the EGFR T790M/C797S kinase domain (PDB ID: 5ZTO) provides critical insights into its binding mode.^{[1][7]} The inhibitor adopts a "U-shaped" conformation within the ATP-binding site. A key interaction involves the pyrimidopyrimidinone core of **JND3229**, which forms a bidentate hydrogen bond with the backbone of the "hinge" residue Met793.^[1] This non-covalent, high-affinity binding allows **JND3229** to effectively inhibit the enzyme's function despite the absence of the Cys797 residue required for covalent inhibitors.

By inhibiting the kinase, **JND3229** effectively blocks the downstream signaling cascade. Studies have shown that **JND3229** potently inhibits the phosphorylation of EGFR L858R/T790M/C797S and EGFR L858R/T790M/C797S in engineered BaF3 cells in a dose-dependent manner.^{[1][5]}







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